

correlation between Lexile measures and student comprehension outcomes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lexil

Cat. No.: B1239203

[Get Quote](#)

Lexile Measures and Student Comprehension: A Comparative Guide

The **Lexile** Framework for Reading is a widely adopted metric used to match reader ability with text difficulty. Developed by MetaMetrics, it aims to predict how well a student will comprehend a text, with the goal of targeting a 75% comprehension rate to optimize reading growth. This guide provides a comprehensive comparison of **Lexile** measures with student comprehension outcomes, supported by experimental data, and explores its relationship with other reading level systems.

Quantitative Data Summary

The correlation between **Lexile** measures and student reading comprehension has been the subject of numerous studies. The data presented below summarizes key quantitative findings from the research.

Study/Report	Measure of Correlation	Finding
MetaMetrics	Correlation Coefficient	A strong positive correlation has been found between Lexile measures and various standardized reading comprehension tests. For instance, an average correlation of .99 was observed between the Lexile calibration of text comprehensibility and the rank order of basal reader units.
Stenner (1996)	Correlation Coefficient	A regression analysis based on word-frequency and sentence-length measures produced a regression equation that explained most of the variance found in the set of reading comprehension tasks. The resulting correlation between the observed

- To cite this document: BenchChem. [correlation between Lexile measures and student comprehension outcomes]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1239203#correlation-between-lexile-measures-and-student-comprehension-outcomes\]](https://www.benchchem.com/product/b1239203#correlation-between-lexile-measures-and-student-comprehension-outcomes)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com